

physical properties like melting point and appearance of bis(4-methoxyphenyl) disulfide

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Compound of Interest

Compound Name: *Bis(4-methoxyphenyl) disulfide*

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A Technical Guide to the Physical Properties of Bis(4-methoxyphenyl) Disulfide

Abstract: This technical guide provides a focused examination of the key physical properties of **bis(4-methoxyphenyl) disulfide**, a compound of interest in synthetic chemistry and drug development. Primarily addressing researchers, scientists, and professionals in drug development, this document offers a detailed overview of the compound's appearance and melting point, underpinned by robust experimental protocols and the scientific rationale for their application. By integrating field-proven insights with established analytical methods, this guide serves as a practical resource for the accurate characterization and quality assessment of **bis(4-methoxyphenyl) disulfide**.

Introduction: The Significance of Physical Characterization

Bis(4-methoxyphenyl) disulfide, also known as 4,4'-dimethoxydiphenyl disulfide, is an organic disulfide that serves as a valuable intermediate in various synthetic pathways. The disulfide linkage (S-S) is a key functional group in numerous biologically active molecules and materials. Accurate determination of the physical properties of precursor molecules like **bis(4-methoxyphenyl) disulfide** is a cornerstone of scientific integrity and reproducibility. Properties such as melting point and visual appearance are not merely descriptive data points; they are critical indicators of sample purity, identity, and crystalline integrity, which directly impact

reaction outcomes, biological activity, and material performance. This guide provides the foundational knowledge and methodologies required to confidently assess these characteristics.

Core Physical Properties of Bis(4-methoxyphenyl) Disulfide

The physical characteristics of a compound are its intrinsic signature. For **bis(4-methoxyphenyl) disulfide**, these properties are well-documented across various chemical suppliers and in the scientific literature. A summary of these key quantitative data points is presented below for easy reference.

Property	Value	Source(s)
IUPAC Name	1-methoxy-4-[(4-methoxyphenyl)disulfanyl]benzene	[1][2]
CAS Number	5335-87-5	[3]
Molecular Formula	C ₁₄ H ₁₄ O ₂ S ₂	[1][2]
Molecular Weight	278.39 g/mol	[3]
Melting Point	41-45 °C	[3]
Appearance	White to cream/yellow crystalline solid or powder	[2][4]
Form	Crystals, crystalline powder, or fused solid	[2]

Experimental Determination of Physical Properties

The trustworthiness of physical data hinges on the validity of the experimental methods used for their determination. This section details the protocols for purifying the compound and subsequently measuring its melting point and characterizing its appearance.

Prerequisite for Accurate Measurement: Purification via Recrystallization

The presence of impurities is the most significant factor affecting the melting point of a crystalline solid, typically causing a depression and broadening of the melting range.^[5] Therefore, purification of the crude product is a mandatory preliminary step for accurate characterization. Recrystallization is the gold standard for purifying nonvolatile organic solids.

Causality of Experimental Choices: The choice of solvent is critical; an ideal solvent should dissolve the compound sparingly at room temperature but completely at its boiling point. This differential solubility ensures minimal loss of the desired compound upon cooling and maximal exclusion of impurities, which remain in the cold solvent (the "mother liquor").^[6] Slow cooling is essential to allow for the formation of a well-ordered crystal lattice, which inherently excludes differently shaped impurity molecules.^[1]

Protocol for Recrystallization:

- **Solvent Selection:** Based on the polarity of **bis(4-methoxyphenyl) disulfide**, a polar protic solvent like ethanol or a solvent mixture such as ethanol/water or ethyl acetate/hexane is a suitable starting point for solubility tests.^[4]
- **Dissolution:** Place the crude **bis(4-methoxyphenyl) disulfide** in an Erlenmeyer flask. Add a minimal amount of the selected solvent and heat the mixture to the solvent's boiling point while stirring. Continue adding small portions of hot solvent until the solid is just fully dissolved.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot gravity filtration to remove them. This step must be done quickly to prevent premature crystallization in the funnel.
- **Crystallization:** Cover the flask and allow the solution to cool slowly and undisturbed to room temperature. Subsequently, place the flask in an ice-water bath to maximize crystal formation.^[6]
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.

- **Washing:** Wash the crystals with a small amount of ice-cold solvent to rinse away any remaining mother liquor containing impurities.
- **Drying:** Allow the crystals to dry completely under vacuum. The final product should be a free-flowing crystalline solid.

Melting Point Determination: A Self-Validating System

The melting point is a highly reliable indicator of purity. A pure crystalline compound melts over a very narrow range (typically 0.5–1.0 °C), while impurities disrupt the crystal lattice, requiring less energy to break the intermolecular forces, resulting in a lower and broader melting range. [7] This phenomenon is known as melting point depression.

Authoritative Grounding: The capillary method, utilizing an apparatus such as a Mel-Temp, is a standard and widely accepted technique for determining the melting point of organic compounds. [8][9]

Protocol for Melting Point Determination using a Mel-Temp Apparatus:

- **Sample Preparation:** Ensure the purified **bis(4-methoxyphenyl) disulfide** is completely dry and finely powdered. Press the open end of a capillary tube into the powder until a 2-3 mm column of the sample is packed into the closed end. [8]
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the Mel-Temp apparatus.
- **Rapid Preliminary Measurement:** Heat the sample rapidly (e.g., 10-15 °C per minute) to determine an approximate melting temperature. Note the temperature at which the solid liquefies.
- **Accurate Measurement:** Allow the apparatus to cool to at least 15-20 °C below the approximate melting point. Prepare a new capillary with the sample.
- **Controlled Heating:** Heat the new sample, but reduce the heating rate to 1-2 °C per minute once the temperature is within ~15 °C of the expected melting point. [8][9] This slow rate ensures thermal equilibrium between the heating block, the thermometer, and the sample, which is critical for accuracy. [8]

- Data Recording: Record two temperatures:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the last crystal melts completely. The melting point is reported as the range T₁ – T₂. For **bis(4-methoxyphenyl) disulfide**, this should fall within the 41-45 °C range.[3]

Characterization of Appearance

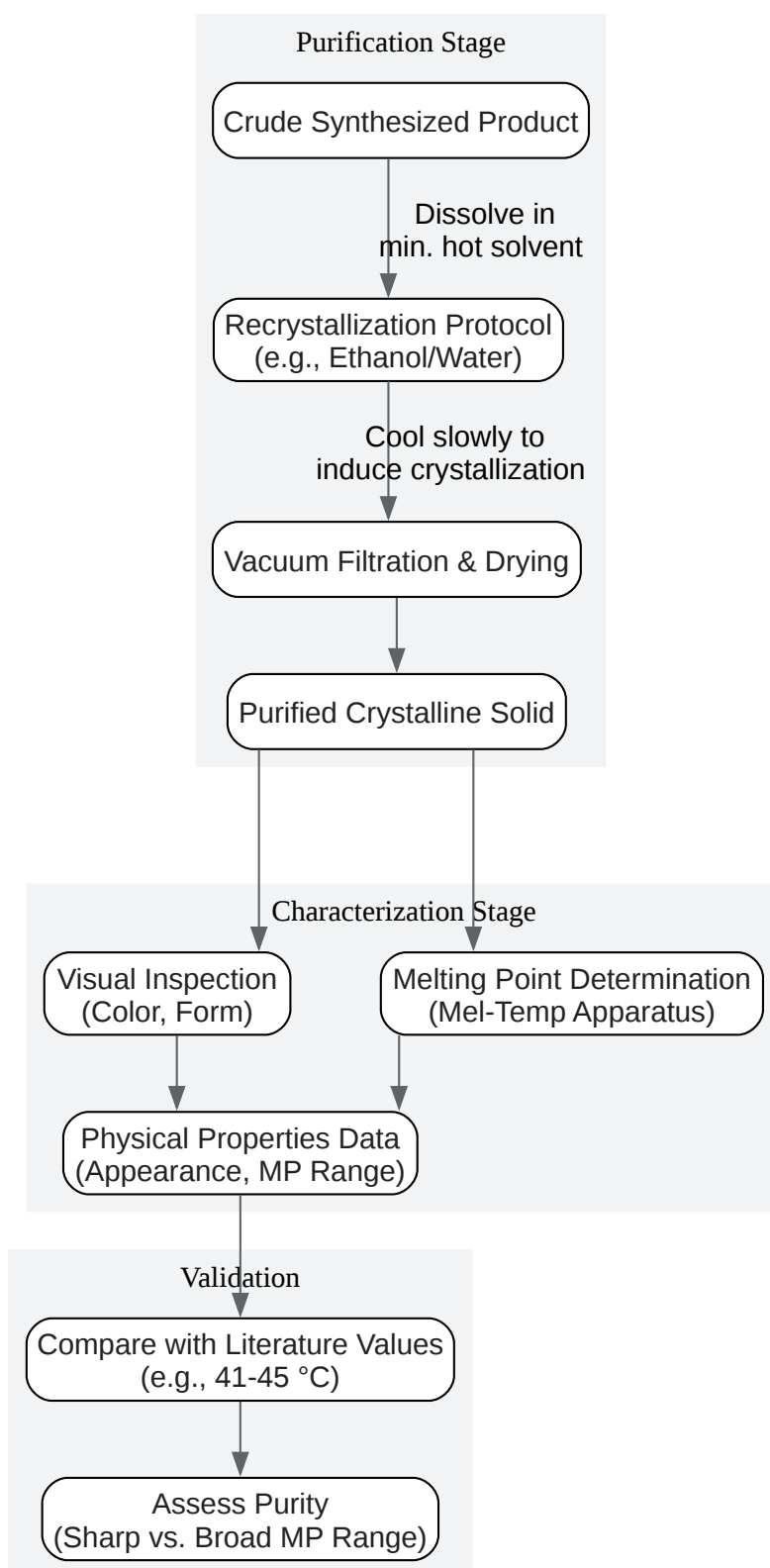
The visual appearance provides qualitative information about the sample's state and purity. While instrumental techniques provide quantitative data, a trained eye can gather valuable initial insights.

Protocol for Visual Characterization:

- Observation: Place a small amount of the dried, purified sample on a clean, white surface or watch glass.
- Color Assessment: Observe the color under good, neutral lighting. Pure **bis(4-methoxyphenyl) disulfide** is typically a white to off-white or pale yellow solid.[2][4] Darker colors (e.g., brown) may indicate the presence of impurities or degradation products.[2]
- Form Description: Examine the sample under low magnification (e.g., with a magnifying glass or stereomicroscope). Describe the form as crystalline, powdered, or fused. Note the general shape of the crystals if they are well-formed. For **bis(4-methoxyphenyl) disulfide**, the appearance is often described as "crystals or crystalline powder".[2]

Workflow and Logical Relationships

The process of characterizing the physical properties of a synthesized compound follows a logical sequence designed to ensure data integrity. The workflow begins with purification, as this is a prerequisite for any meaningful physical measurement, followed by the determination of key physical constants.



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- To cite this document: BenchChem. [physical properties like melting point and appearance of bis(4-methoxyphenyl) disulfide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583365#physical-properties-like-melting-point-and-appearance-of-bis-4-methoxyphenyl-disulfide]

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